

Essential Safety and Operational Guidance for 2-oxo-2H-pyran-5-carbonitrile

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Compound of Interest

Compound Name: 2-oxo-2H-pyran-5-carbonitrile

Cat. No.: B136711

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This document provides immediate safety, handling, and disposal protocols for **2-oxo-2H-pyran-5-carbonitrile**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure the safe management of this chemical in a laboratory setting.

Hazard Identification and Classification

2-oxo-2H-pyran-5-carbonitrile is classified as a hazardous substance. The following table summarizes its GHS classifications based on available data.[\[1\]](#)

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **2-oxo-2H-pyran-5-carbonitrile**, the following personal protective equipment is mandatory.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and eye irritation. [2] [3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and absorption. [4]
Skin and Body Protection	Laboratory coat.	Protects against skin contact. [3]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	Prevents inhalation of dust or vapors. [3]

Operational Plan: Handling Protocol

Adherence to a strict, step-by-step operational plan is crucial for the safe handling of **2-oxo-2H-pyran-5-carbonitrile**.

Preparation and Engineering Controls

- Ventilation: All handling of **2-oxo-2H-pyran-5-carbonitrile** must be conducted in a well-ventilated laboratory fume hood to minimize inhalation exposure.[\[3\]](#)
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and in good working order.
- Spill Kit: A spill kit containing appropriate absorbent material (e.g., vermiculite, sand) should be available in the immediate vicinity.

Handling the Chemical

- Personal Protective Equipment: Don the required PPE as outlined in the table above before handling the chemical.

- Avoiding Contamination: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.
- Container Management: Keep the container tightly closed when not in use to prevent the release of vapors.

In Case of Exposure or Spill

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention.
- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of soap and water.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spill Response: In the event of a spill, absorb the material with an inert absorbent and place it in a sealed container for disposal as hazardous waste.[\[5\]](#)

Disposal Plan

The disposal of **2-oxo-2H-pyran-5-carbonitrile** and its contaminated materials must be managed as hazardous waste in accordance with institutional and local regulations.

Waste Segregation and Collection

- Designated Waste Container: All waste containing **2-oxo-2H-pyran-5-carbonitrile**, including empty containers, contaminated PPE, and spill cleanup materials, must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.[\[5\]](#)
- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name "**2-oxo-2H-pyran-5-carbonitrile**," and the associated hazard symbols.[\[5\]](#)

Storage of Waste

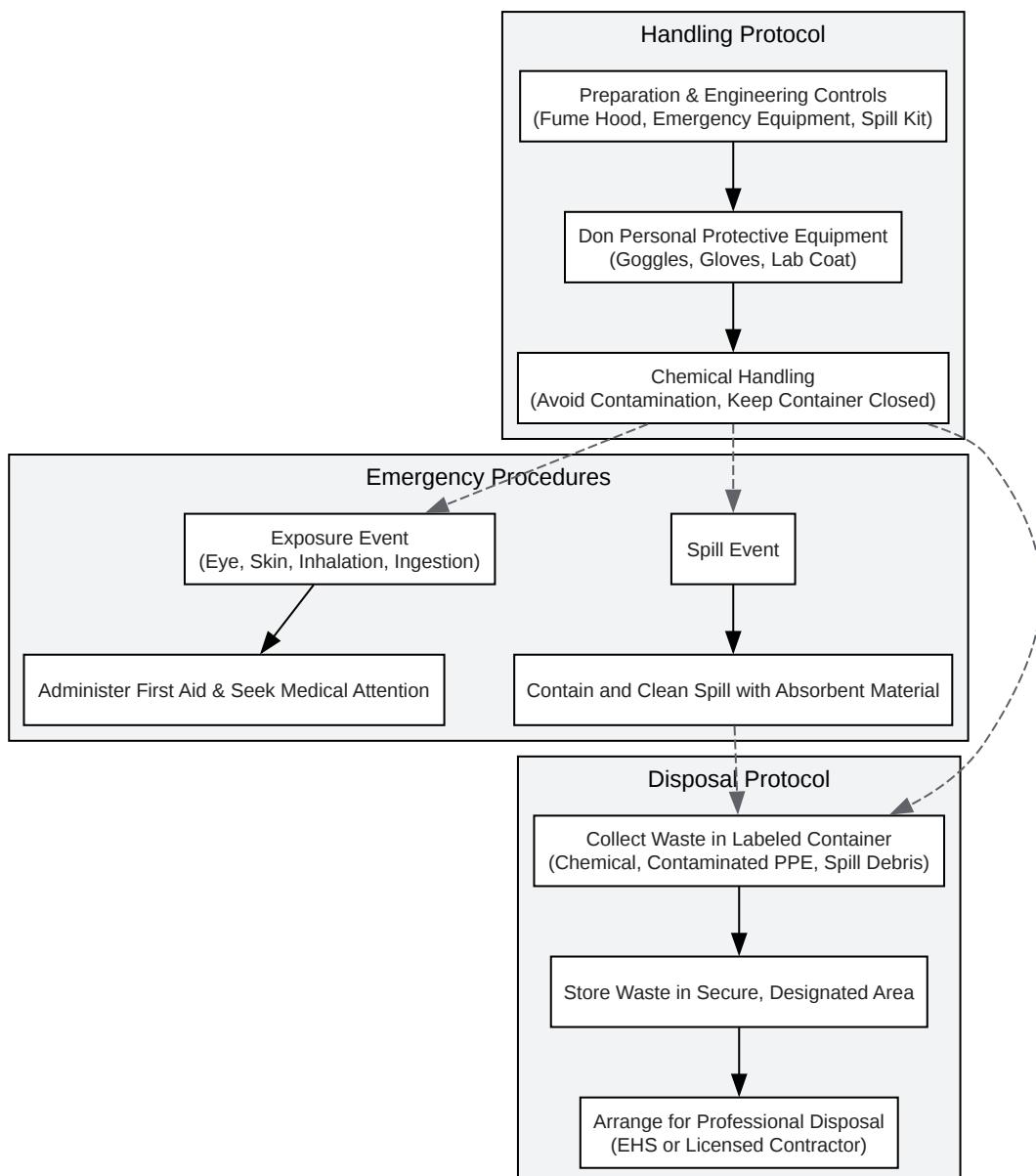
- Secure Location: Store the hazardous waste container in a designated, secure area away from incompatible materials.
- Secondary Containment: The storage area should have secondary containment to prevent environmental contamination in case of a leak.[\[5\]](#)

Final Disposal

- Licensed Disposal Service: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[5\]](#)
- Regulatory Compliance: Ensure that all disposal activities comply with national and local regulations.

Workflow Diagram

Workflow for Handling and Disposal of 2-oxo-2H-pyran-5-carbonitrile

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Caption: Workflow for the safe handling and disposal of **2-oxo-2H-pyran-5-carbonitrile**.

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